

A Technical Guide to the Solubility of 6-Hydroxypicolinic Acid in Organic Solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **6-Hydroxypicolinic acid**

Cat. No.: **B010676**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **6-hydroxypicolinic acid** in various organic solvents. While specific quantitative solubility data for **6-hydroxypicolinic acid** in a broad range of organic solvents is not extensively available in publicly accessible literature, this document outlines the established experimental protocols to determine these values. It is intended to be a practical resource for researchers in drug development and other scientific fields who are working with this compound.

Introduction to 6-Hydroxypicolinic Acid

6-Hydroxypicolinic acid is a derivative of picolinic acid. General sources indicate that it is soluble in water, alcohols, and ether solvents, with a greater solubility in organic solvents than in water.^{[1][2]} A reported value for its solubility in water is 3000 mg/L at 20 °C.^[3] Given its aromatic pyridine ring and the presence of both a hydroxyl and a carboxylic acid group, **6-hydroxypicolinic acid** can participate in hydrogen bonding, which influences its solubility in different solvents.^[1]

Quantitative Solubility Data

As of the compilation of this guide, specific, peer-reviewed quantitative solubility data for **6-hydroxypicolinic acid** in a variety of organic solvents is limited. Therefore, the following table is provided as a template for researchers to populate with their own experimentally determined

data. This standardized format will facilitate the comparison of solubility across different solvent systems.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Method Used
Methanol				
Ethanol				
Acetone				
Ethyl Acetate				
Dichloromethane				
Dimethyl Sulfoxide (DMSO)				
Other (Specify)				

Experimental Protocols for Solubility Determination

To ensure accurate and reproducible solubility data, standardized experimental procedures are crucial. The following section details the methodologies for two common and reliable methods for determining the solubility of a solid compound like **6-hydroxypicolinic acid** in an organic solvent: the Shake-Flask Method coupled with Gravimetric Analysis, and UV-Vis Spectroscopy.

Shake-Flask Method with Gravimetric Analysis

The shake-flask method is a widely recognized and reliable technique for determining thermodynamic solubility.[4][5]

Objective: To determine the equilibrium concentration of **6-hydroxypicolinic acid** in a chosen organic solvent at a specific temperature by creating a saturated solution and measuring the mass of the dissolved solid.

Materials:

- **6-Hydroxypicolinic acid** (high purity)
- Organic solvent of interest (analytical grade)
- Conical flasks or vials with secure caps
- Thermostatically controlled shaker or water bath
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Evaporating dish or pre-weighed vials
- Oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **6-hydroxypicolinic acid** to a known volume of the organic solvent in a conical flask. The presence of undissolved solid is essential to ensure saturation.
 - Securely cap the flask to prevent solvent evaporation.
- Equilibration:
 - Place the flask in a thermostatically controlled shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). The system is at equilibrium when the concentration of the solute in the solution remains constant over time.
- Sample Withdrawal and Filtration:
 - Once equilibrium is established, allow the undissolved solid to settle.

- Carefully withdraw a known volume of the supernatant (the clear liquid above the solid) using a pipette. It is crucial to avoid disturbing the solid material.
- Immediately filter the withdrawn sample using a syringe filter that is compatible with the organic solvent to remove any remaining solid particles.
- Gravimetric Analysis:
 - Transfer a precisely measured volume of the clear, filtered saturated solution to a pre-weighed evaporating dish.
 - Carefully evaporate the solvent in a fume hood or under a gentle stream of nitrogen.
 - Once the solvent is removed, place the evaporating dish in an oven at a temperature below the decomposition point of **6-hydroxypicolinic acid** to ensure all residual solvent is removed.
 - Cool the dish in a desiccator and weigh it on an analytical balance.
 - Repeat the drying and weighing steps until a constant mass is achieved.
- Calculation:
 - Calculate the mass of the dissolved **6-hydroxypicolinic acid** by subtracting the initial mass of the empty evaporating dish from the final constant mass.
 - Determine the solubility in g/100 mL or other desired units based on the mass of the dissolved solid and the volume of the saturated solution used.

UV-Vis Spectroscopy Method

This method is suitable if **6-hydroxypicolinic acid** exhibits absorbance in the UV-Vis spectrum and the chosen solvent is transparent in that wavelength range.

Objective: To determine the concentration of **6-hydroxypicolinic acid** in a saturated solution by measuring its absorbance of light and using a pre-established calibration curve.

Materials:

- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- **6-Hydroxypicolinic acid** (high purity)
- Organic solvent of interest (spectroscopic grade)

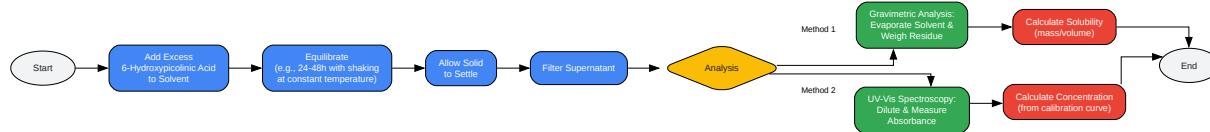
Procedure:

- Determination of Maximum Absorbance (λ_{max}):
 - Prepare a dilute solution of **6-hydroxypicolinic acid** in the chosen organic solvent.
 - Scan the solution using the UV-Vis spectrophotometer to determine the wavelength of maximum absorbance (λ_{max}).
- Preparation of Calibration Curve:
 - Prepare a series of standard solutions of **6-hydroxypicolinic acid** in the organic solvent with known concentrations.
 - Measure the absorbance of each standard solution at the determined λ_{max} .
 - Plot a graph of absorbance versus concentration to create a calibration curve. The plot should be linear and follow the Beer-Lambert law.
- Preparation and Analysis of the Saturated Solution:
 - Prepare a saturated solution of **6-hydroxypicolinic acid** in the organic solvent using the shake-flask method as described in the previous protocol (steps 1 and 2).
 - Withdraw and filter a sample of the supernatant as described above.
 - Carefully dilute a known volume of the filtered saturated solution with the organic solvent to bring the absorbance within the linear range of the calibration curve.

- Measure the absorbance of the diluted solution at λ_{max} .
- Calculation:
 - Use the equation of the line from the calibration curve to determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by accounting for the dilution factor. This concentration represents the solubility of **6-hydroxypicolinic acid** in that solvent at the experimental temperature.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **6-hydroxypicolinic acid**.



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Caption: Workflow for Solubility Determination.

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